

Navigating the Safety Profile of 1,5-Dibromopentane: An In-depth Technical Guide

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Compound of Interest

Compound Name: 1,5-Dibromopentane

Cat. No.: B145557

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data for **1,5-Dibromopentane** (CAS No. 111-24-0), a versatile building block in organic synthesis. Understanding its hazard profile is paramount for ensuring laboratory safety and designing robust experimental protocols. This document summarizes key quantitative safety data, outlines emergency procedures, and provides a logical workflow for its safe handling, from acquisition to disposal.

Core Safety & Physicochemical Data

1,5-Dibromopentane is a combustible liquid that can cause significant skin and eye irritation. [1][2] While comprehensive toxicological data is not fully available, the existing information necessitates careful handling and adherence to stringent safety protocols.[3] The following tables summarize the critical quantitative data extracted from various Safety Data Sheets (SDS).

Physical and Chemical Properties

Property	Value	Source(s)
Molecular Formula	C5H10Br2	[2][4]
Molecular Weight	229.94 g/mol	[2][4][5]
Appearance	Clear, colorless to yellow or light brown liquid	[3][6][7]
Odor	Strong odor	[7]
Melting Point	-34°C	[8][9]
Boiling Point	110°C at 15 mmHg; 221°C (lit.)	[8][9]
Density	1.688 g/cm ³ at 25°C	[6][9]
Flash Point	79°C (174.2°F) - closed cup	[10]
Solubility	Insoluble in water; Soluble in organic solvents like ethanol and ether	[3][7]
Vapor Density	8 (vs air)	[4][7]

Hazard Identification and Classification

Hazard Classification	GHS Pictogram	Signal Word	Hazard Statements
Skin Corrosion/Irritation, Category 2	GHS07	Warning	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation, Category 2	GHS07	Warning	H319: Causes serious eye irritation
Acute Toxicity, Oral, Category 4	GHS07	Warning	H302: Harmful if swallowed
Flammable Liquids, Category 4	None	Warning	Combustible liquid

Note: The GHS classification is based on Regulation (EC) No. 1272/2008 and OSHA Hazard Communication Standard (29 CFR 1910.1200).[1][2] The percentage of sources classifying the substance with H302 (Harmful if swallowed) and H335 (May cause respiratory irritation) is lower than for skin and eye irritation.[5]

Experimental Protocols: Basis of Safety Data

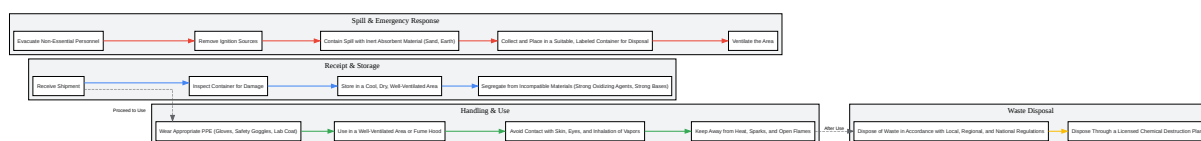
The data presented in Safety Data Sheets are derived from standardized experimental protocols. While the specific studies for **1,5-Dibromopentane** are not detailed in the provided SDSs, the hazard classifications are based on established methodologies such as:

- Acute Dermal Irritation/Corrosion Studies: Typically conducted following OECD Guideline 404, this involves applying the substance to the skin of experimental animals and observing for signs of irritation over a set period.
- Acute Eye Irritation/Corrosion Studies: Following OECD Guideline 405, the substance is instilled into the eyes of experimental animals to assess the potential for eye damage.
- Flash Point Determination: Standardized methods like the Pensky-Martens closed-cup test (ASTM D93) or similar are used to determine the lowest temperature at which the liquid's vapors will ignite.

Due to the lack of specific toxicological studies cited in the available SDSs, detailed experimental protocols for **1,5-Dibromopentane**'s toxicity are not available. The current classifications are based on existing data, computational models, and comparisons to structurally similar compounds.

Safe Handling and Emergency Workflow

A systematic approach to handling **1,5-Dibromopentane** is crucial to minimize risk. The following workflow diagram illustrates the key stages and necessary precautions.



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Caption: Workflow for the safe handling of **1,5-Dibromopentane**.

Detailed Protocols for Exposure and Emergencies

First-Aid Measures

- **Inhalation:** Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.^[11]
- **Skin Contact:** Immediately wash off with plenty of soap and water while removing all contaminated clothing and shoes. Seek medical attention if irritation occurs.^{[11][12]}
- **Eye Contact:** Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Get immediate medical attention.^{[1][6]}
- **Ingestion:** Do NOT induce vomiting. Clean mouth with water and drink plenty of water afterwards. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.^{[11][12]}

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[11][13] A water spray can be used to cool closed containers.[11]
- Unsuitable Extinguishing Media: Do not use a heavy water stream.[6]
- Specific Hazards: The substance is a combustible liquid.[11] Containers may explode when heated.[11] Hazardous combustion products include carbon monoxide, carbon dioxide, and hydrogen halides.[1][11]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[3][11]

Accidental Release Measures

- Personal Precautions: Evacuate unnecessary personnel.[6] Ensure adequate ventilation.[2] Remove all sources of ignition.[11] Avoid breathing vapors, mist, or gas.[2] Wear appropriate personal protective equipment.[6]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[2]
- Methods for Cleaning Up: Absorb with inert material (e.g., sand, silica gel, acid binder, universal binder, sawdust) and place in a suitable, closed container for disposal.[1][11]

Stability and Reactivity

- Chemical Stability: Stable under normal storage conditions.[6][7]
- Conditions to Avoid: Keep away from heat, sparks, open flames, and hot surfaces.[1] Avoid contact with direct sunlight and overheating.[6]
- Incompatible Materials: Strong oxidizing agents and strong bases.[1][3]
- Hazardous Decomposition Products: Under fire conditions, it may produce carbon monoxide, carbon dioxide, and hydrogen halides.[1][11]

Disposal Considerations

Waste from **1,5-Dibromopentane** must be treated as hazardous waste.[4] It should be disposed of by a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[13] Do not contaminate water, foodstuffs, or sewer systems.[13] Contaminated packaging should be triple rinsed and offered for recycling or reconditioning, or punctured to prevent reuse.[13] Always comply with local, regional, and national waste disposal regulations. [1][4]

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